

# preparing SR1555 hydrochloride stock solution for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SR1555 hydrochloride

Cat. No.: B610962

[Get Quote](#)

## Application Notes and Protocols for SR1555 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **SR1555 hydrochloride**, a selective inverse agonist of the Retinoic Acid Receptor-related Orphan Receptor  $\gamma$  (ROR $\gamma$ ). **SR1555 hydrochloride** is a valuable tool for studying the roles of ROR $\gamma$  in autoimmune diseases and metabolic disorders.

## SR1555 Hydrochloride: Quantitative Data Summary

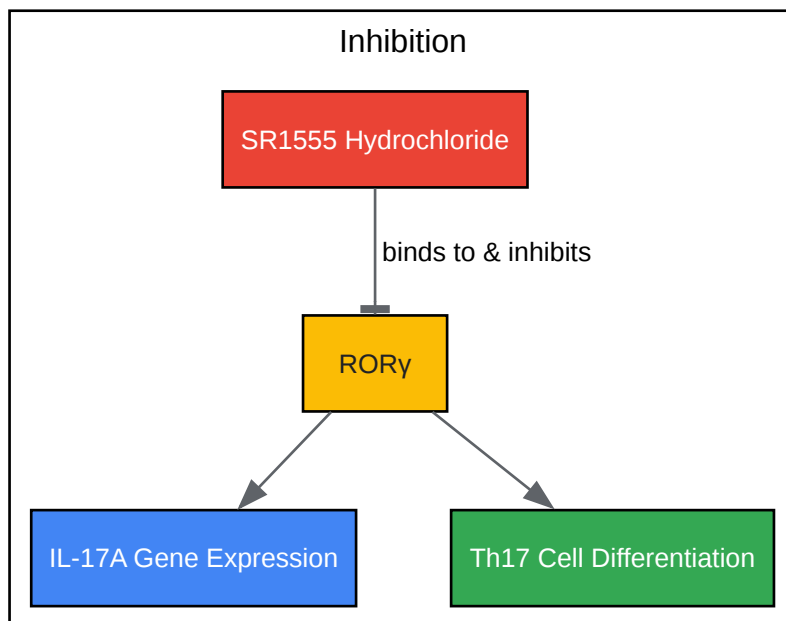
The following table summarizes the key quantitative data for **SR1555 hydrochloride**.

Property	Value
Molecular Formula	C <sub>22</sub> H <sub>23</sub> ClF <sub>6</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	496.88 g/mol [1]
CAS Number	2309312-90-9[2]
Appearance	Crystalline solid
Purity	≥98% (HPLC)
IC <sub>50</sub> for RORγ	~1.5 μM[1][3]
Solubility	DMSO: 3 mg/mL Ethanol: ≤1.6 mg/mL Dimethyl Formamide: 5 mg/mL
Storage of Solid	2 years at -20°C; 6 months at 4°C[1]
Storage of Stock Solution	In DMSO: 2 weeks at 4°C; 6 months at -80°C[1]

## Signaling Pathway of SR1555 Hydrochloride

**SR1555 hydrochloride** acts as an inverse agonist of RORγ, a key transcription factor in the differentiation of T helper 17 (Th17) cells. By binding to RORγ, SR1555 inhibits its transcriptional activity, leading to a reduction in the expression of pro-inflammatory cytokines such as IL-17A.

## SR1555 Hydrochloride Signaling Pathway

[Click to download full resolution via product page](#)

Caption: **SR1555 hydrochloride** inhibits ROR $\gamma$ , suppressing IL-17A and Th17 differentiation.

## Experimental Protocols

### Preparation of a 10 mM SR1555 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SR1555 hydrochloride** in dimethyl sulfoxide (DMSO).

Materials:

- **SR1555 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer

#### Procedure:

- **Equilibrate to Room Temperature:** Before opening, allow the vial of **SR1555 hydrochloride** powder to equilibrate to room temperature for at least 20 minutes to prevent moisture condensation.
- **Weigh the Compound:** Accurately weigh the desired amount of **SR1555 hydrochloride** powder. To prepare 1 mL of a 10 mM stock solution, weigh out 4.97 mg of the compound (Calculation:  $496.88 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.00497 \text{ g} = 4.97 \text{ mg}$ ).
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For a 10 mM solution with 4.97 mg of **SR1555 hydrochloride**, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can aid dissolution.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months.<sup>[1]</sup>

## Cell-Based Assay: Inhibition of IL-17A Expression in EL4 Cells

This protocol details a cell-based assay to evaluate the inhibitory effect of **SR1555 hydrochloride** on IL-17A gene expression in the EL4 mouse lymphoma cell line.

#### Materials:

- EL4 cells

- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS, 1% Penicillin-Streptomycin)
- **SR1555 hydrochloride** stock solution (10 mM in DMSO)
- Phosphate-Buffered Saline (PBS)
- 6-well cell culture plates
- Reagents for RNA extraction and qRT-PCR

Procedure:

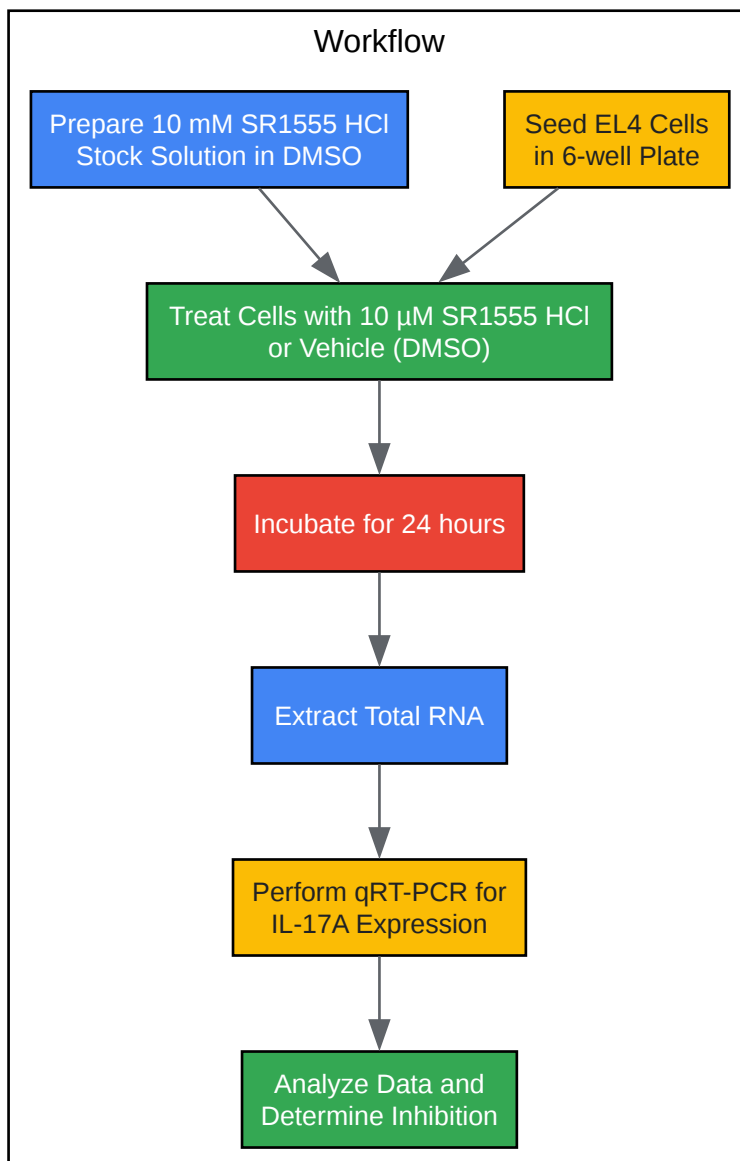
- Cell Seeding: Seed EL4 cells in a 6-well plate at a density of  $1 \times 10^6$  cells/mL in complete culture medium.
- Cell Treatment:
  - Prepare a working solution of **SR1555 hydrochloride** by diluting the 10 mM stock solution in complete culture medium to a final concentration of 10  $\mu$ M. For example, add 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of medium.
  - Prepare a vehicle control by adding the same volume of DMSO to the culture medium (0.1% DMSO final concentration).
  - Add the **SR1555 hydrochloride** working solution or the vehicle control to the respective wells.
- Incubation: Incubate the cells for 24 hours at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- Cell Lysis and RNA Extraction:
  - After incubation, harvest the cells and wash with PBS.
  - Lyse the cells and extract total RNA using a commercially available RNA extraction kit according to the manufacturer's instructions.
- qRT-PCR Analysis:

- Synthesize cDNA from the extracted RNA.
- Perform quantitative real-time PCR (qRT-PCR) to measure the relative expression levels of the Il17a gene. Use a housekeeping gene (e.g., Actb or Gapdh) for normalization.
- Analyze the data to determine the fold change in Il17a expression in **SR1555 hydrochloride**-treated cells compared to the vehicle control. A significant decrease in Il17a expression indicates successful inhibition by **SR1555 hydrochloride**.[\[4\]](#)

## Experimental Workflow

The following diagram illustrates a typical experimental workflow for evaluating the efficacy of **SR1555 hydrochloride** in a cell-based assay.

## SR1555 Hydrochloride Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for assessing **SR1555 hydrochloride**'s effect on IL-17A expression in EL4 cells.

## Safety and Handling Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling **SR1555 hydrochloride**.
- Handle the compound in a well-ventilated area.
- Avoid inhalation of the powder and contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdn.clinicaltrials.gov](https://cdn.clinicaltrials.gov) [[cdn.clinicaltrials.gov](https://cdn.clinicaltrials.gov)]
- 2. Design and Synthesis of Conformationally Constrained ROR $\gamma$ t Inverse Agonists - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. GSRS [[precision.fda.gov](https://precision.fda.gov)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [preparing SR1555 hydrochloride stock solution for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b610962#preparing-sr1555-hydrochloride-stock-solution-for-experiments>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)